

# An In-depth Technical Guide to 3-(Hydroxymethyl)benzoic acid

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## Compound of Interest

Compound Name: 3-(Hydroxymethyl)benzoic acid

Cat. No.: B1582216

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This guide provides a comprehensive overview of **3-(Hydroxymethyl)benzoic acid**, a versatile organic compound with significant applications in research and industrial synthesis. Designed for researchers, scientists, and professionals in drug development, this document delves into the compound's fundamental properties, synthesis, applications, and safety considerations, grounded in authoritative scientific data.

## Core Molecular and Physical Properties

**3-(Hydroxymethyl)benzoic acid** is an aromatic carboxylic acid distinguished by a hydroxymethyl group and a carboxyl group attached to a benzene ring. This unique structure imparts a dual reactivity that makes it a valuable intermediate in a multitude of synthetic pathways.

## Molecular Identity and Structure

The fundamental identity of this compound is defined by its molecular formula and weight, which are crucial for stoichiometric calculations in synthesis and for analytical characterization.

- Molecular Formula:  $C_8H_8O_3$  [1][2][3][4][5]
- Molecular Weight: 152.15 g/mol [1][2][3][4]

The structural arrangement of its atoms is visualized in the following diagram:

Caption: Molecular structure of **3-(Hydroxymethyl)benzoic acid**.

## Physicochemical Data Summary

A compilation of key physicochemical properties is presented below, offering a snapshot of the compound's behavior and characteristics.

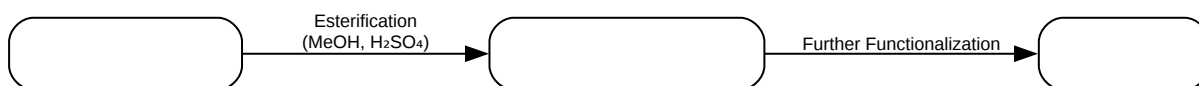
Property	Value	Source
IUPAC Name	3-(hydroxymethyl)benzoic acid	[1][6]
CAS Number	28286-79-5	[1][2][3]
Appearance	White to off-white powder	[2]
Melting Point	110-117 °C	[2]
Purity	≥ 98% (HPLC)	[2]
Storage	Store at 0-8 °C in a dry, sealed container	[2][6]

## Synthesis and Methodologies

The synthesis of **3-(Hydroxymethyl)benzoic acid** can be approached through various routes. A common laboratory-scale synthesis involves the esterification of a related benzoic acid derivative.

### Illustrative Synthesis Pathway

A general method for preparing derivatives of hydroxybenzoic acid involves the esterification of 3-hydroxybenzoic acid, followed by subsequent modifications. For instance, 3-hydroxybenzoic acid can be esterified using methanol and a strong acid catalyst to yield 3-hydroxy methyl benzoate.[7] This intermediate can then be further functionalized.



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Caption: Generalized synthesis pathway for hydroxybenzoic acid derivatives.

## Experimental Protocol: Esterification of 3-Hydroxybenzoic Acid

This protocol outlines a standard procedure for the synthesis of a methyl ester derivative, a common precursor in more complex syntheses.

- **Dissolution:** Dissolve 3-hydroxybenzoic acid (1 equivalent) in methanol.
- **Catalysis:** Add a catalytic amount of concentrated sulfuric acid to the solution.
- **Reflux:** Heat the reaction mixture to reflux for 8 hours to drive the esterification.<sup>[7]</sup>
- **Workup:** After cooling, neutralize the excess acid and extract the product with an organic solvent.
- **Purification:** Purify the resulting 3-hydroxy methyl benzoate via column chromatography.<sup>[7]</sup>

This self-validating protocol includes a purification step that allows for the isolation of a high-purity intermediate, which is critical for the success of subsequent reaction steps.

## Applications in Research and Development

**3-(Hydroxymethyl)benzoic acid** serves as a versatile building block in the synthesis of a wide array of more complex molecules, finding utility in pharmaceuticals, agrochemicals, and material science.<sup>[2]</sup>

## Pharmaceutical and Agrochemical Intermediate

The compound's bifunctional nature allows it to be a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs) and agrochemicals.<sup>[2]</sup> Its structure can be incorporated into larger molecules to enhance properties such as efficacy and stability.<sup>[2]</sup> For example, derivatives of hydroxybenzoic acids have been investigated for their antimicrobial, anti-inflammatory, and antioxidant properties.<sup>[7][8]</sup>

## Polymer and Specialty Chemical Synthesis

In polymer chemistry, **3-(Hydroxymethyl)benzoic acid** is utilized in the production of specialty polymers, contributing to materials with improved thermal and mechanical properties.<sup>[2]</sup> It is

also employed in the development of surfactants and other fine chemicals where its solubility and reactivity are advantageous.<sup>[2]</sup>

## Other Applications

The compound also finds use in:

- Cosmetic Formulations: Incorporated into skincare products for its moisturizing properties.<sup>[2]</sup>
- Analytical Chemistry: Used as a standard reference material in chromatographic techniques.<sup>[2]</sup>

## Safety and Handling

As with any chemical reagent, proper handling and awareness of potential hazards are paramount for ensuring laboratory safety.

## Hazard Identification and Precautionary Measures

**3-(Hydroxymethyl)benzoic acid** is classified with the following hazard statements:

- H302: Harmful if swallowed.<sup>[9]</sup>
- H315: Causes skin irritation.<sup>[9]</sup>
- H319: Causes serious eye irritation.<sup>[9]</sup>
- H335: May cause respiratory irritation.<sup>[9]</sup>

The GHS pictogram associated with these hazards is an exclamation mark (GHS07), and the signal word is "Warning".<sup>[6]</sup>

## Recommended Safety Protocols

Personal Protective Equipment (PPE)	Handling Procedures	First Aid Measures
Gloves Goggles Lab Coat	Avoid breathing dust Wash hands thoroughly after handling Use in a well-ventilated area	IF ON SKIN: Wash with plenty of water IF IN EYES: Rinse cautiously with water for several minutes IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell

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Caption: Recommended safety protocols for handling **3-(Hydroxymethyl)benzoic acid**.

It is imperative to consult the full Safety Data Sheet (SDS) before handling this compound.[9]  
[10][11][12] The product is chemically stable under standard ambient conditions.[9]

## Conclusion

**3-(Hydroxymethyl)benzoic acid** is a valuable and versatile chemical intermediate with a well-defined molecular profile. Its utility in diverse fields, from pharmaceuticals to polymer science, underscores the importance of understanding its core properties, synthesis, and safe handling. This guide provides a foundational understanding for researchers and developers to effectively and safely utilize this compound in their work.

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